Application Note & Protocol: Scale-Up Synthesis of 1-Bromo-3-trifluoromethoxy-propane

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Compound of Interest

Compound Name:	*1-Bromo-3-trifluoromethoxy-propane*
CAS No.:	*1198089-20-1*
Cat. No.:	*B1524966*

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Introduction: The Strategic Value of the Trifluoromethoxy Group in Drug Discovery

The incorporation of fluorine-containing functional groups is a cornerstone of modern medicinal chemistry, offering a powerful tool to modulate the physicochemical and pharmacological properties of drug candidates.[1][2] Among these, the trifluoromethoxy (-OCF_3) group is particularly valuable. Its strong electron-withdrawing nature and high lipophilicity can significantly enhance metabolic stability, membrane permeability, and binding affinity.[3] **1-Bromo-3-trifluoromethoxy-propane** serves as a critical trifunctional building block, providing a propyl spacer, a reactive bromide handle for nucleophilic substitution, and the beneficial -OCF_3 moiety. This unique combination makes it an indispensable intermediate for synthesizing novel therapeutics and agrochemicals.[4][5]

This guide provides a comprehensive, field-proven protocol for the scale-up synthesis of **1-Bromo-3-trifluoromethoxy-propane** from its corresponding alcohol. We will delve into the causality behind experimental choices, establish a self-validating system of in-process and quality controls, and provide a robust framework for safe and efficient production.

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Section 1: Physicochemical Properties and Safety Data

A thorough understanding of the material's properties is paramount for safe handling and process design. **1-Bromo-3-trifluoromethoxy-propane** is a flammable liquid that causes skin and eye irritation and may cause respiratory irritation.[6] All handling must be conducted in a well-ventilated fume hood with appropriate personal protective equipment (PPE).[7][8]

Table 1: Key Properties and Safety Information for **1-Bromo-3-trifluoromethoxy-propane**

Property	Value	Source
Molecular Formula	$C_4H_6BrF_3O$	PubChem[6]
Molecular Weight	206.99 g/mol	PubChem[6]
CAS Number	1198089-20-1	PubChem[6]
Appearance	Liquid (Assumed)	N/A
Boiling Point	Not explicitly published; estimated to be >100 °C	N/A
GHS Hazard Codes	H225/H226 (Flammable), H315 (Skin Irritant), H319 (Eye Irritant), H335 (Respiratory Irritant)	PubChem[6]
Primary Hazards	Flammable, Irritant	PubChem[6]

Section 2: Synthesis Pathway and Mechanism

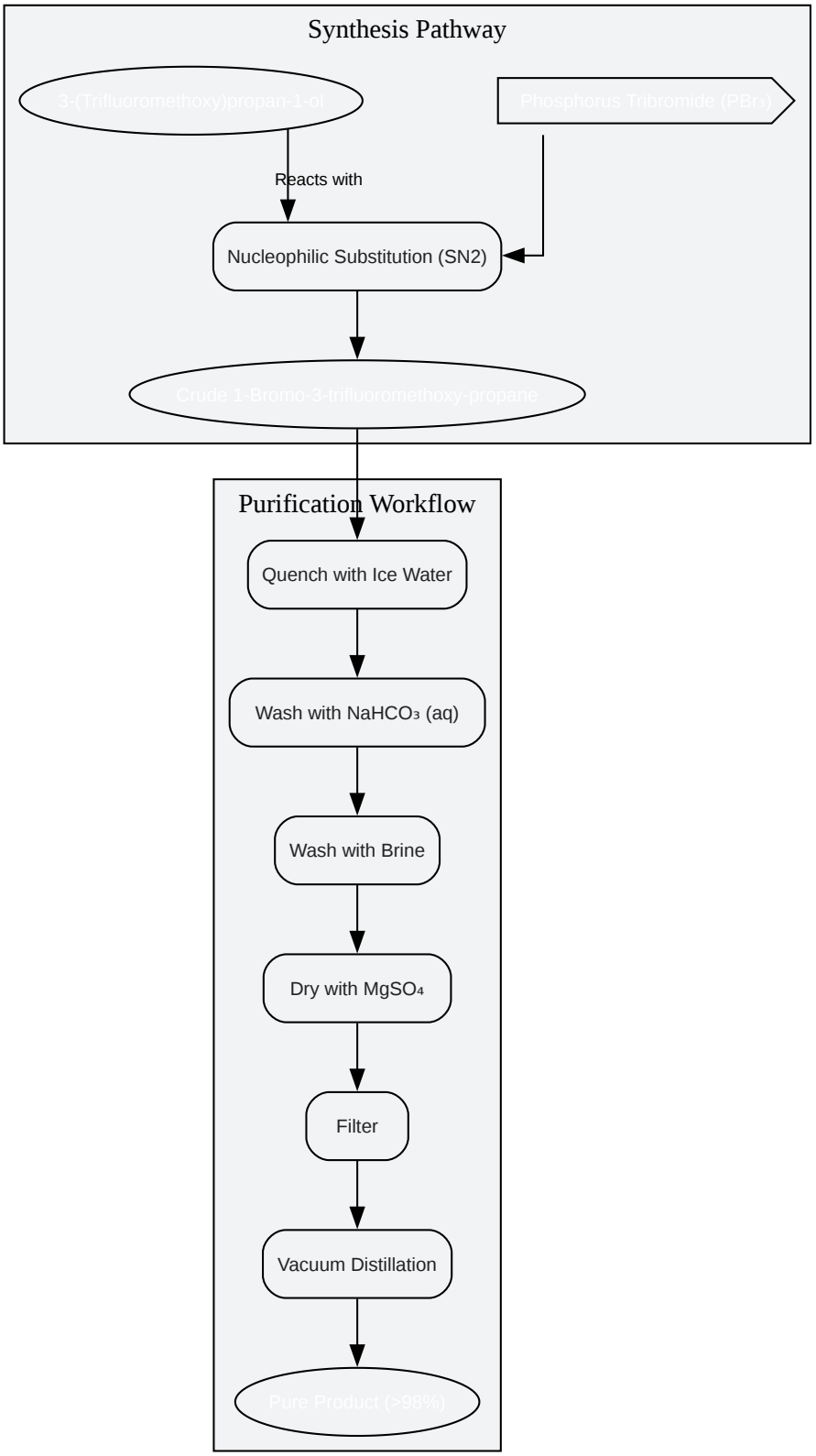
The most direct and scalable route to **1-Bromo-3-trifluoromethoxy-propane** is the nucleophilic substitution of the hydroxyl group in 3-(Trifluoromethoxy)propan-1-ol. While various brominating agents exist, phosphorus tribromide (PBr_3) is highly effective for converting primary alcohols to their corresponding alkyl bromides.

The reaction proceeds via an SN2 mechanism. The lone pair of the alcohol's oxygen atom attacks the electrophilic phosphorus atom of PBr_3, displacing a bromide ion. This forms a

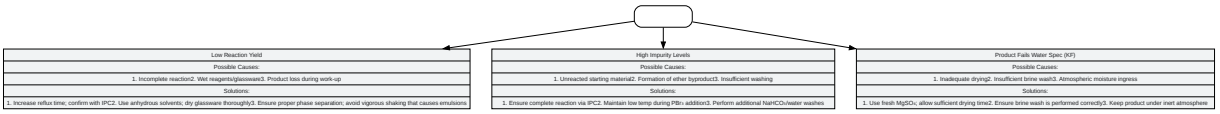
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protonated phosphite ester intermediate. The displaced bromide ion then acts as a nucleophile, attacking the α-carbon and displacing the good leaving group (a protonated phosphite ester), yielding the desired **1-Bromo-3-trifluoromethoxy-propane** and phosphorous acid (H_3PO_3) as a byproduct.

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